

Technical Guide: Tedizolid Phosphate Activation and Ribosomal Binding Dynamics

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Compound of Interest

Compound Name: *Tedizolid Pyrophosphate Ester*

CAS No.: 1239662-48-6

Cat. No.: B1145330

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Executive Summary & Nomenclature Clarification

This guide analyzes the molecular mechanics of Tedizolid Phosphate (TR-701), a second-generation oxazolidinone, focusing on its prodrug activation and subsequent binding to the bacterial 50S ribosomal subunit.

Critical Distinction (Phosphate vs. Pyrophosphate):

- **Tedizolid Phosphate (Prodrug):** The clinically administered, water-soluble phosphate monoester (Sivextro®). It is inactive until hydrolyzed.
- **Tedizolid (Active Moiety):** The lipophilic molecule (TR-700) released post-hydrolysis that binds to the ribosome.
- **Tedizolid Pyrophosphate Ester (Impurity):** A specific process-related impurity (CAS 1239662-48-6) often formed during the phosphorylation synthesis step. It is not the active pharmacological agent. This guide focuses on the Phosphate prodrug and the Active moiety, with a technical note on the pyrophosphate impurity in Section 5.

Chemical Pharmacology: The Prodrug Mechanism

Tedizolid is administered as a phosphate ester to overcome the poor aqueous solubility of the parent oxazolidinone class.

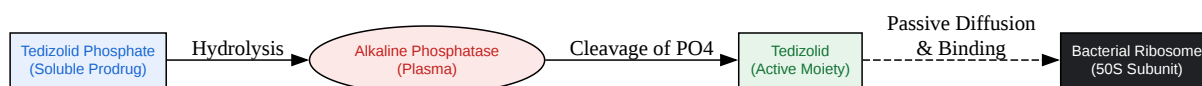
Activation Pathway

Upon intravenous or oral administration, circulating phosphatases (e.g., alkaline phosphatase) rapidly hydrolyze the phosphate group. This conversion is near-instantaneous in vivo, yielding the active tedizolid which passively diffuses into the bacterial cytoplasm.

Key Chemical Transformation:

- Substrate: Tedizolid Phosphate (Hydrophilic,
)
- Enzyme: Plasma Phosphatases
- Product: Tedizolid (Lipophilic,
) + Inorganic Phosphate (
)

Visualization of Activation & Transport



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Caption: Figure 1.[1][2] Bioconversion of Tedizolid Phosphate to Active Tedizolid and subsequent ribosomal targeting.

Structural Biology: Ribosomal Binding Interface

The core efficacy of tedizolid lies in its high-affinity binding to the Peptidyl Transferase Center (PTC) of the 23S rRNA within the 50S ribosomal subunit.

Crystallographic Evidence (PDB: 6WRS)

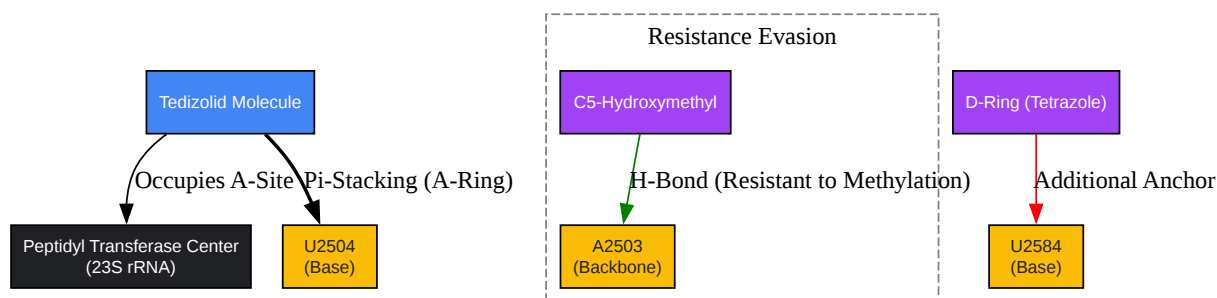
Structural data from *Staphylococcus aureus* ribosomes (PDB ID: 6WRS) reveals that tedizolid binds to the A-site, physically blocking the binding of aminoacyl-tRNA.[3]

Molecular Interactions (The "Lock")

Tedizolid utilizes a D-ring system (pyridine/tetrazole) that provides additional anchor points compared to first-generation linezolid.

Molecular Feature	Interaction Target (23S rRNA)	Interaction Type	Functional Consequence
A-Ring (Oxazolidinone)	U2504 (Universal)	-stacking	Core binding stability (shared with Linezolid).[1]
C5-Sidechain (Hydroxymethyl)	A2503 (Phosphate backbone)	Hydrogen Bond	Critical: Smaller group allows binding even if A2503 is methylated (cfr resistance).
D-Ring (Tetrazole)	U2584	Van der Waals / H-bond	Potency Driver: Additional contact point missing in Linezolid; increases affinity 4-8x.
Fluorine (B-Ring)	Hydrophobic Pocket	Hydrophobic	Orients the molecule within the PTC cleft.

Mechanism of Action Diagram



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Caption: Figure 2. Interaction map of Tedizolid within the *S. aureus* 50S Ribosomal Subunit (Based on PDB 6WRS).

Comparative Mechanistic Advantage: Tedizolid vs. Linezolid

Tedizolid is not merely a potent analogue; it is structurally engineered to overcome specific resistance mechanisms, particularly the *cfr* gene (chloramphenicol-florfenicol resistance).

The *cfr* Resistance Mechanism

The *cfr* gene encodes a methyltransferase that methylates the C8 position of A2503.

- **Linezolid Failure:** Linezolid possesses a bulky C5-acetamide group. When A2503 is methylated, the acetamide group sterically clashes with the methyl group, preventing binding (increases drastically).
- **Tedizolid Success:** Tedizolid possesses a compact C5-hydroxymethyl group. This smaller group accommodates the steric bulk of the methylated A2503, maintaining high-affinity binding (remains low).

Quantitative Potency Comparison

Parameter	Linezolid	Tedizolid	Advantage
C5 Group	Acetamide	Hydroxymethyl	Evasion of cfr steric clash.
D-Ring	Morpholine	Pyridine-Tetrazole	Additional binding to U2584.
MIC90 (MRSA)	1 - 2 g/mL	0.25 - 0.5 g/mL	4-8x more potent.
Binding Affinity ()	~20 M	< 5 M (Est.)	Higher residence time on ribosome.

Experimental Protocols

To validate binding kinetics and resistance profiles, the following protocols are standard in oxazolidinone development.

Protocol: In Vitro Ribosomal Binding Assay (Fluorescence Polarization)

Objective: Determine the

of Tedizolid for wild-type vs. cfr-mutant ribosomes.

- Ribosome Purification:
 - Harvest *S. aureus* (RN4220 strain) in log phase.
 - Lyse cells using French press in Buffer A (20 mM HEPES, 10 mM
, 100 mM
).
 - Ultracentrifuge (Sucrose cushion) to isolate 70S ribosomes.

- Dissociate subunits via low gradient to isolate 50S subunits.
- Ligand Preparation:
 - Use BODIPY-labeled Tedizolid (fluorescent probe) or competition assay with -Linezolid.
 - Note: Tedizolid Phosphate cannot be used here; use active Tedizolid.
- Binding Reaction:
 - Incubate 50S subunits (100 nM) with increasing concentrations of Tedizolid (0.1 nM to 10 M).
 - Buffer: 20 mM Tris-HCl (pH 7.5), 100 mM , 10 mM .
 - Incubate at 37°C for 30 minutes to reach equilibrium.
- Measurement:
 - Measure Fluorescence Polarization (FP) in a microplate reader (Ex/Em compatible with probe).
 - Plot mP (millipolarization) vs. [Drug]. Fit to Hill equation to derive .

Technical Note on Impurities (Pyrophosphate Ester)

Impurity Identity: **Tedizolid Pyrophosphate Ester** (CAS 1239662-48-6).[4][5] Origin: During the phosphorylation of the tedizolid precursor, excess phosphorylating agent or improper

quenching can lead to dimer formation (P-O-P linkage). Impact: This impurity is generally inactive or significantly less active due to:

- **Steric Bulk:** The large pyrophosphate tail prevents entry into the ribosomal tunnel.
- **Charge Density:** Highly negative charge repels the phosphate-rich rRNA backbone. Control: HPLC methods (C18 column, Phosphate buffer/Acetonitrile gradient) must separate the Prodrug (RT ~5 min) from the Pyrophosphate impurity (RT ~7-8 min).

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